

How to remove interferences in the DPD method for water analysis

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Compound of Interest

Compound Name: *N,N-Diethyl-P-phenylenediamine*

Cat. No.: B1218992

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Technical Support Center: DPD Method for Water Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common interferences in the **N,N-diethyl-p-phenylenediamine** (DPD) method for water analysis.

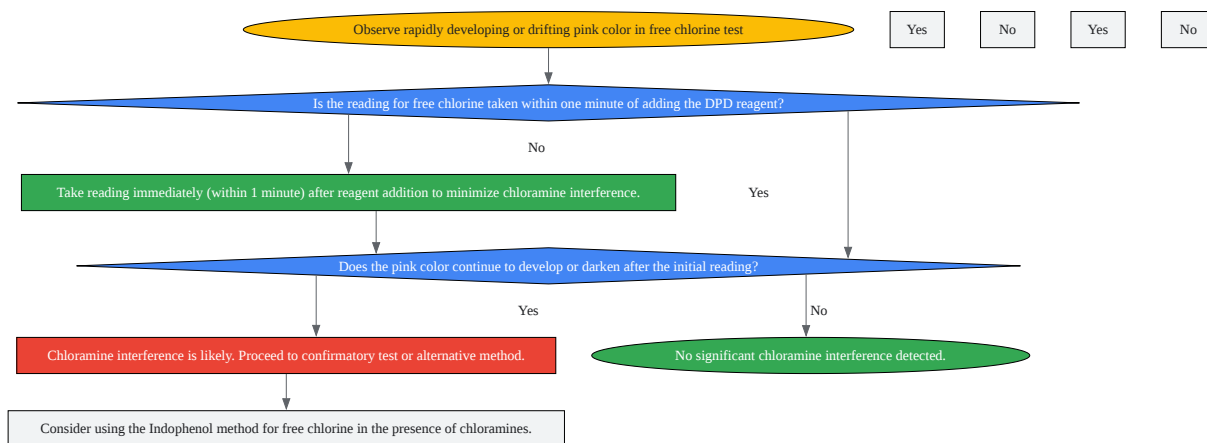
Troubleshooting Guides

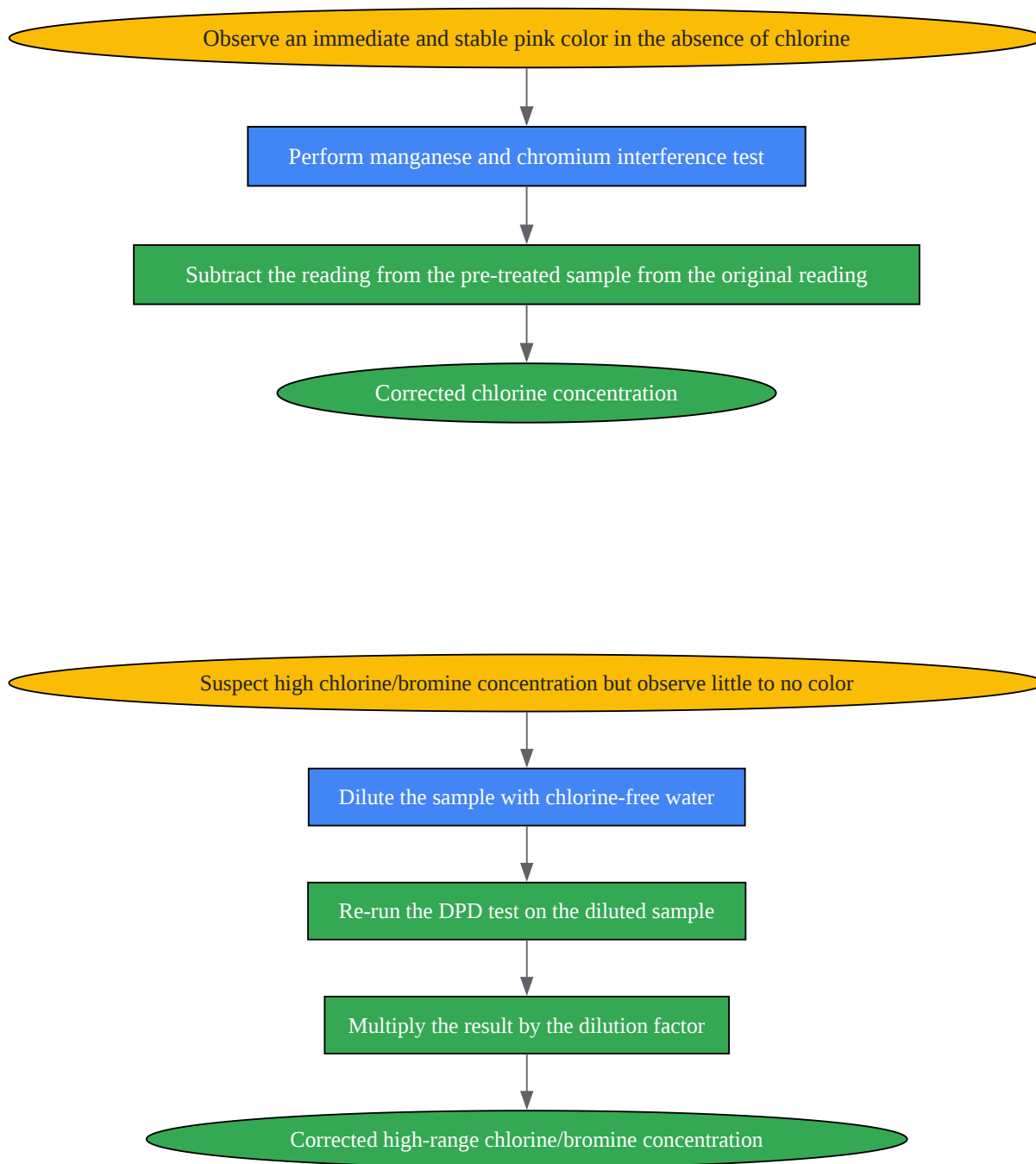
This section offers step-by-step guidance to identify and resolve specific issues encountered during DPD analysis.

Issue 1: False positive reading for free chlorine that increases over time.

Possible Cause: Interference from chloramines (monochloramine).^{[1][2]}

Troubleshooting Workflow:





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References

- 1. NEMI Method Summary - 4500-Cl G [nemi.gov]
- 2. yamathosupply.com [yamathosupply.com]
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